

A Comprehensive Technical Guide to the Solubility Profile of β-D-Lactose Octaacetate

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the solubility of β -D-lactose octaacetate in common laboratory solvents. The information is curated for professionals in research and development who require a thorough understanding of this compound's physical properties for applications in drug formulation and chemical synthesis.

Introduction to β-D-Lactose Octaacetate

β-D-**Lactose octaacetate** is a fully acetylated derivative of lactose, a disaccharide composed of galactose and glucose units. The presence of eight acetyl groups significantly alters the molecule's polarity, rendering it substantially more hydrophobic than its parent sugar, lactose. This increased hydrophobicity dictates its solubility profile, making it readily soluble in many organic solvents while having limited solubility in aqueous solutions. Understanding this solubility is critical for its use as a synthetic intermediate, in the formulation of drug delivery systems, and in materials science.

Quantitative Solubility Data

Precise quantitative solubility data for β -D-**lactose octaacetate** in a wide range of solvents is not extensively documented in publicly available literature. However, a key quantitative data point has been identified:

Table 1: Quantitative Solubility of β-D-Lactose Octaacetate



Solvent	Solubility (g/100 mL)	Temperature (°C)
Dimethyl Sulfoxide (DMSO)	10.0[1]	Not Specified

To provide a broader perspective, the following table presents quantitative solubility data for sucrose octaacetate, a structurally similar acetylated disaccharide. While not identical, this data can offer valuable insights into the expected solubility behavior of β -D-lactose octaacetate.

Table 2: Quantitative Solubility of Sucrose Octaacetate (for comparison)

Solvent	Solubility (g/100 mL)	Temperature (°C)
Water	0.025 - 0.14[2][3]	Room Temperature
Ethanol	9.0[4]	Not Specified

Qualitative Solubility Profile

Qualitative assessments from various sources provide a clearer picture of the solvents in which β -D-lactose octaacetate is readily soluble. This information is summarized below.

Table 3: Qualitative Solubility of β-D-Lactose Octaacetate

Solvent	Solubility
Acetone	Soluble[5]
Chloroform	Soluble[5][6][7]
Dichloromethane (DCM)	Soluble[8]
Dimethylformamide (DMF)	Soluble[8]
Ethyl Acetate (EtOAc)	Soluble[8]
Methanol (MeOH)	Soluble[8]
Water	Less soluble/Insoluble[5]



Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a compound like β -D-lactose octaacetate. This method is based on the principle of creating a saturated solution and then quantifying the amount of dissolved solute.

Objective: To determine the solubility of β -D-lactose octaacetate in a specific solvent at a controlled temperature.

Materials:

- β-D-Lactose Octaacetate
- Selected Solvent (e.g., Ethanol)
- Analytical Balance
- Vials with screw caps
- Constant temperature bath (e.g., water bath or incubator)
- · Magnetic stirrer and stir bars
- Syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks
- High-Performance Liquid Chromatography (HPLC) or a UV-Vis Spectrophotometer for quantification.

Methodology:

- Preparation of a Saturated Solution:
 - Add an excess amount of β-D-lactose octaacetate to a vial containing a known volume of the selected solvent. The excess solid is crucial to ensure saturation.
 - Seal the vial tightly to prevent solvent evaporation.



- Place the vial in a constant temperature bath set to the desired temperature (e.g., 25 °C).
- Stir the mixture vigorously using a magnetic stirrer for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Filtration:
 - After the equilibration period, stop the stirring and allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear liquid above the solid) using a syringe.
 - Immediately filter the supernatant through a syringe filter into a clean, pre-weighed vial to remove any undissolved particles.
- Quantification of the Dissolved Solute:
 - Gravimetric Method:
 - Weigh the vial containing the filtered saturated solution.
 - Evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature that will not degrade the solute.
 - Once the solvent is completely removed, weigh the vial again. The difference in weight corresponds to the mass of the dissolved β-D-lactose octaacetate.
 - Chromatographic/Spectroscopic Method:
 - Accurately dilute the filtered saturated solution with a known volume of the solvent in a volumetric flask.
 - Analyze the diluted solution using a pre-calibrated HPLC or UV-Vis spectrophotometer to determine the concentration of β-D-lactose octaacetate. A calibration curve should be prepared beforehand using standard solutions of known concentrations.
- Calculation of Solubility:

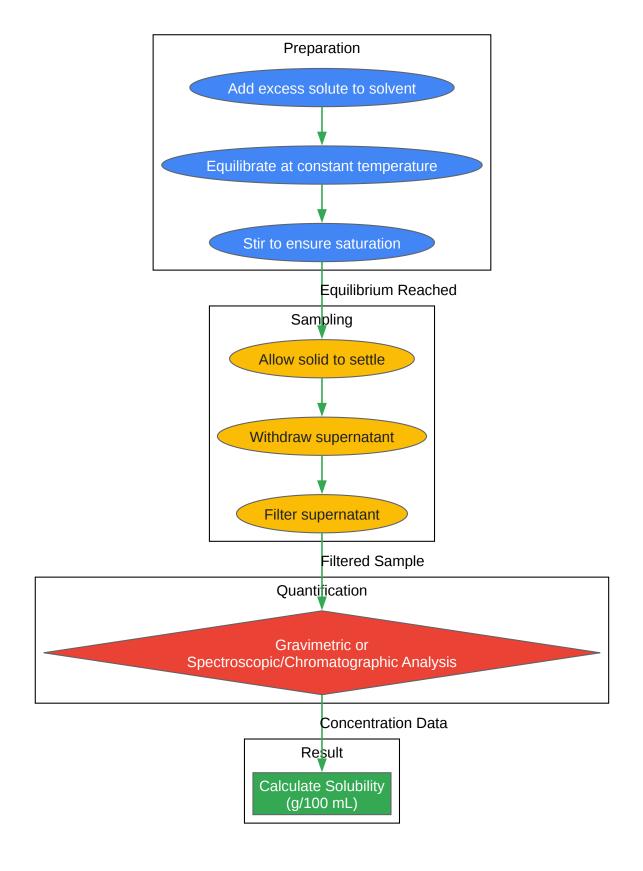


 Calculate the solubility in grams per 100 mL of solvent using the determined mass or concentration of the solute and the volume of the solvent.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for determining the solubility of an organic compound.





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Caption: A flowchart illustrating the key steps in the experimental determination of solubility.



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